

# Technical Support Center: Safe Handling and Storage of Tetrahydrofuran (THF)

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## Compound of Interest

Compound Name: Tetrahydrofuran

Cat. No.: B095107

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the proper storage and handling of **Tetrahydrofuran** (THF) in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Tetrahydrofuran** (THF)?

A1: THF presents several significant hazards in the laboratory:

- **High Flammability:** THF is a highly flammable liquid with a low flash point, meaning its vapors can ignite easily at room temperature.[1][2] Vapors can also travel a considerable distance to an ignition source and flash back.[3][4]
- **Peroxide Formation:** Upon exposure to air and light, THF can form explosive peroxides.[1][2] These peroxides can detonate when subjected to heat, shock, or friction. Distillation or evaporation can concentrate these peroxides, increasing the explosion risk.[1]
- **Health Hazards:** THF is a severe eye and skin irritant.[3][4] Prolonged or repeated contact can cause dermatitis.[3] Inhalation of vapors can irritate the respiratory tract and, at high concentrations, may cause dizziness, nausea, and anesthetic effects.[4]

Q2: How should I properly store my containers of THF?

A2: Proper storage is critical to ensure the safety and integrity of THF. Follow these guidelines:

- Container: Store THF in its original, tightly sealed, air-impermeable, and opaque container to protect it from air and light.[3][5]
- Location: Keep THF in a cool, dry, and well-ventilated area designated for flammable liquids. [1][6] It should be stored away from heat sources, open flames, and direct sunlight.[6]
- Segregation: Do not store THF with strong oxidizing agents, acids, or bases.[3][4]
- Inert Atmosphere: For long-term storage, THF should be stored under an inert gas like nitrogen to prevent peroxide formation.[7]
- Labeling: All THF containers must be clearly labeled with the date of receipt and the date of opening.[3][8]

Q3: How often should I test my THF for peroxides?

A3: The frequency of peroxide testing depends on whether the THF is stabilized (contains an inhibitor like BHT) and its storage conditions. As a general guideline:

- Unstabilized THF: Test for peroxides before each use or every 3 months, whichever is sooner.[8]
- Stabilized THF: Test for peroxides every 6 to 12 months.[9]
- Opened Containers: Once opened, the risk of peroxide formation increases. It is good practice to test more frequently. Always test before any distillation or evaporation procedure. [1]

Q4: What are the visual signs of peroxide formation in THF?

A4: While not always visible, there are some signs that may indicate the presence of dangerous levels of peroxides:

- Crystal Formation: The presence of crystals, especially around the cap or within the liquid, is a critical danger sign. Do not attempt to open or move the container.[3]
- Viscous Liquid: An oily or viscous layer in the THF can also indicate the presence of concentrated peroxides.[9]

- Discoloration: While less specific, any noticeable discoloration should be treated with suspicion.

If any of these signs are observed, do not handle the container. Immediately contact your institution's Environmental Health and Safety (EHS) department for proper disposal.[3]

## Troubleshooting Guide

Problem: My experiment is failing, and I suspect the quality of my THF.

- Possible Cause: The THF may contain peroxides, which can interfere with chemical reactions.
- Solution: Test the THF for peroxides using one of the methods described in the "Experimental Protocols" section below. If peroxides are present above the acceptable limit (typically >10-20 ppm for sensitive applications), the THF should be purified or disposed of. For many applications, a peroxide concentration below 100 ppm is considered safe for general use, but this can be too high for sensitive experiments.[9]

Problem: I found an old, unlabeled bottle of THF in the lab.

- Possible Cause: The THF could be of unknown age and may have formed dangerous levels of peroxides.
- Solution: DO NOT OPEN OR MOVE THE BOTTLE. Treat it as potentially explosive. Immediately contact your EHS department for an assessment and proper disposal.

Problem: The cap of my THF bottle is stuck.

- Possible Cause: Peroxide crystals may have formed in the threads of the cap, creating a shock-sensitive seal.
- Solution: DO NOT ATTEMPT TO FORCE THE CAP OPEN. This could cause a detonation. Isolate the container and contact your EHS department immediately for assistance.

## Quantitative Data Summary

Parameter	Recommended Value/Guideline	Source(s)
Storage Temperature	20 to 25°C	<a href="#">[10]</a>
Relative Humidity	Below 50%	<a href="#">[10]</a>
Peroxide Testing Frequency (Unstabilized)	Every 3 months	<a href="#">[8]</a>
Peroxide Testing Frequency (Stabilized)	Every 6-12 months	<a href="#">[9]</a>
Acceptable Peroxide Limit (General Use)	< 100 ppm	<a href="#">[9]</a>
Flammable Range in Air	1.5 - 12.4% by volume	<a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Qualitative Peroxide Test (Potassium Iodide Method)

This is a simple, rapid test to detect the presence of peroxides.

Materials:

- Sample of THF to be tested
- 10% aqueous potassium iodide (KI) solution
- Starch solution (optional, for enhanced visibility)
- Test tube

Procedure:

- In a clean test tube, add 1-3 mL of the THF sample.
- Add an equal volume of the 10% potassium iodide solution.

- Shake the test tube for about 30 seconds.
- Allow the layers to separate.
- Observation: A yellow to brown color in the aqueous (bottom) layer indicates the presence of peroxides. The intensity of the color is proportional to the peroxide concentration.[\[11\]](#) For a more sensitive test, a few drops of starch solution can be added, which will turn blue-black in the presence of iodine formed from the reaction with peroxides.[\[12\]](#)

#### Protocol 2: Semi-Quantitative Peroxide Test (Test Strips)

Commercial peroxide test strips offer a convenient way to estimate the concentration of peroxides.

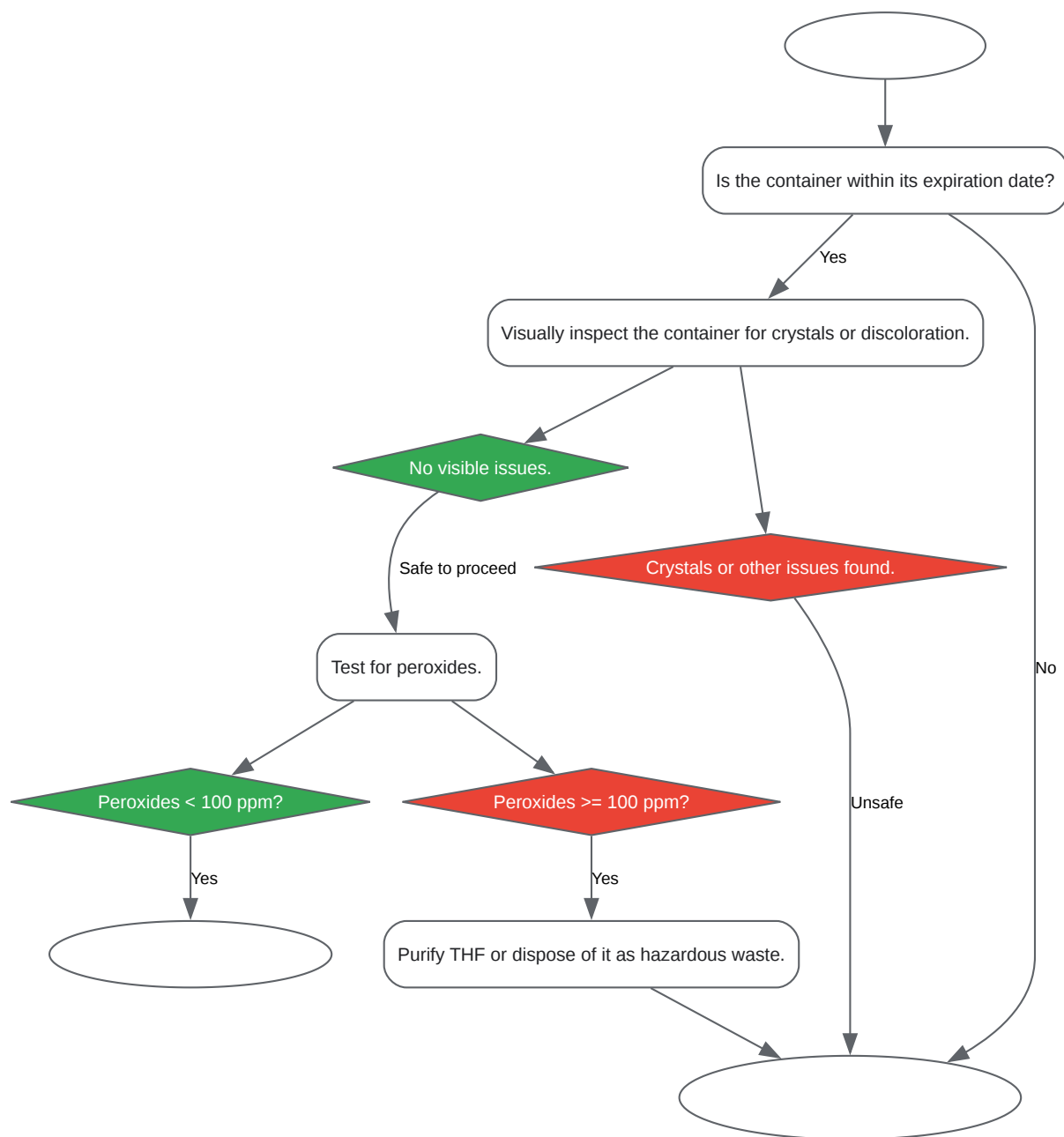
Materials:

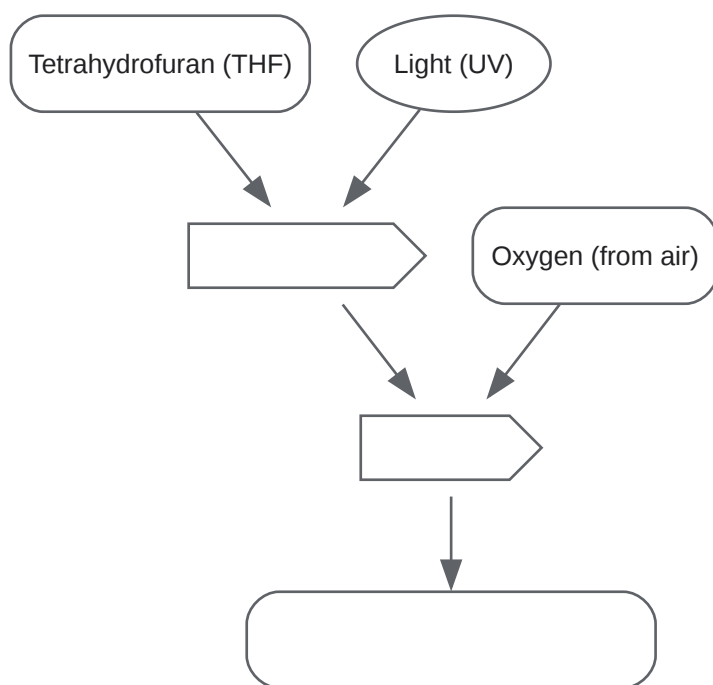
- Peroxide test strips (e.g., Quantofix®)
- Sample of THF

Procedure:

- Briefly dip the test strip into the THF sample (typically for 1 second).
- Shake off any excess liquid.
- Allow the strip to develop for the time specified by the manufacturer (usually 15-60 seconds).
- Compare the color of the test pad to the color scale provided with the strips to determine the approximate peroxide concentration in parts per million (ppm).[\[13\]](#)

## Visualizations





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## References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. ehs.umich.edu [ehs.umich.edu]
- 4. usu.edu [usu.edu]
- 5. qatransport.com [qatransport.com]
- 6. Mobile [my.chemius.net]
- 7. monumentchemical.com [monumentchemical.com]
- 8. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 9. ehs.wisc.edu [ehs.wisc.edu]

- 10. [amerisourcepbt.com](https://amerisourcepbt.com) [[amerisourcepbt.com](https://amerisourcepbt.com)]
- 11. Standard Operating Procedures (SOP) for peroxide forming compounds | Chemistry | University of Waterloo [[uwaterloo.ca](https://uwaterloo.ca)]
- 12. Determination of peroxide in tetrahydrofuran - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [[eschemy.com](https://eschemy.com)]
- 13. Organic Peroxide Formers: Testing and Labeling – USC Environmental Health & Safety [[ehs.usc.edu](https://ehs.usc.edu)]
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